

Physical properties of 2,6-Dichlorobenzyl chloride (melting point, boiling point)

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Compound of Interest

Compound Name: 2,6-Dichlorobenzyl chloride

Cat. No.: B165760

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An In-depth Technical Guide on the Physical Properties of 2,6-Dichlorobenzyl Chloride

This technical guide provides a comprehensive overview of the physical properties of **2,6-Dichlorobenzyl chloride** (CAS No. 2014-83-7), with a specific focus on its melting and boiling points. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Compound Overview

2,6-Dichlorobenzyl chloride, also known as α ,2,6-trichlorotoluene, is a chemical intermediate used in the synthesis of various organic compounds, including pharmaceuticals and dyes. Its chemical structure features a benzene ring substituted with two chlorine atoms at positions 2 and 6, and a chloromethyl group at position 1. Understanding its physical properties is crucial for its handling, storage, and application in synthetic chemistry.

Physical Properties

2,6-Dichlorobenzyl chloride is typically a white to light yellow crystalline solid or low melting mass at room temperature.^{[1][2]} It is insoluble in water but soluble in solvents like methanol.^{[2][3]}

Melting Point

The reported melting point of **2,6-Dichlorobenzyl chloride** varies slightly across different sources, generally falling within the range of 36 to 40 °C. This variation can be attributed to the

purity of the sample and the specific experimental method used for determination.

Boiling Point

The boiling point of **2,6-Dichlorobenzyl chloride** is most commonly reported under reduced pressure to prevent decomposition at higher temperatures. The boiling point at atmospheric pressure has also been reported.

Data Summary

The following table summarizes the reported melting and boiling points for **2,6-Dichlorobenzyl chloride** from various sources.

Property	Value	Reference Pressure
Melting Point	36-39 °C	N/A
Melting Point	38 °C	N/A
Melting Point	39-40 °C	N/A
Boiling Point	117-119 °C	14 mmHg
Boiling Point	119 °C	10 mmHg
Boiling Point	135 °C	Not Specified
Boiling Point	248.288 °C	760 mmHg
[2] [3] [4] [5] [6] [7] [8]		

Experimental Protocols

While specific experimental reports detailing the determination of these exact values are not provided in the cited literature, standard laboratory methods are employed for such measurements.

Determination of Melting Point

A common method for determining the melting point of a crystalline solid like **2,6-Dichlorobenzyl chloride** is using a melting point apparatus.

- **Sample Preparation:** A small amount of the purified, dry crystalline sample is packed into a capillary tube, sealed at one end, to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in the heating block of a melting point apparatus.
- **Heating:** The sample is heated at a slow, controlled rate (e.g., 1-2 °C per minute) as it approaches the expected melting range.
- **Observation:** The temperature at which the substance first begins to melt (onset) and the temperature at which the last solid crystal disappears (completion) are recorded. This range is reported as the melting point.

Determination of Boiling Point (Under Reduced Pressure)

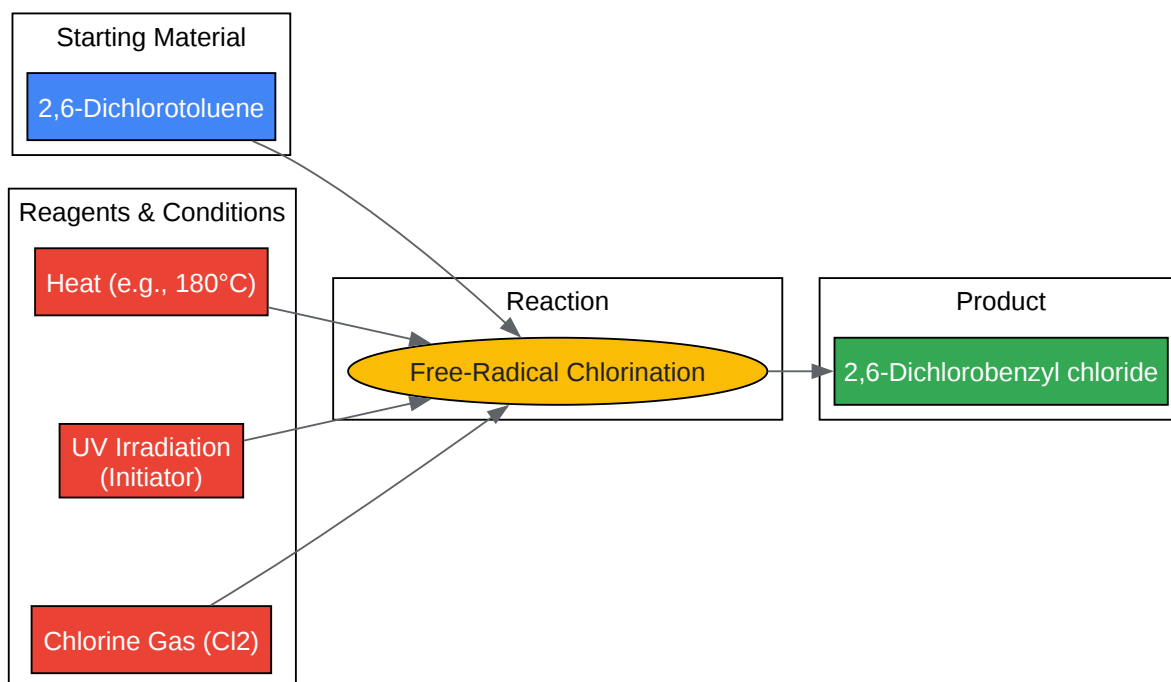
Vacuum distillation is the standard method for determining the boiling point of substances that may decompose at atmospheric pressure.

- **Apparatus Setup:** A distillation apparatus, including a distillation flask, a condenser, a receiving flask, and a connection to a vacuum pump with a manometer, is assembled. A thermometer is placed so that the top of the bulb is level with the side arm of the distillation flask.
- **Procedure:** The sample is placed in the distillation flask. The system is evacuated to the desired pressure (e.g., 14 mmHg).
- **Heating:** The flask is heated gently.
- **Observation:** The temperature is recorded when the liquid is boiling and the vapor condensate is in equilibrium with the vapor on the thermometer bulb. This stable temperature reading is the boiling point at that specific pressure.

Synthesis Workflow

A prevalent method for the synthesis of **2,6-Dichlorobenzyl chloride** is the free-radical chlorination of 2,6-dichlorotoluene. This process serves as a key experimental workflow

associated with the compound.[9][10]



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